

In-Depth Technical Guide to Emestrin Research: Cytotoxicity, Signaling Pathways, and Experimental Protocols

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Compound of Interest

Compound Name: *Emestrin*

Cat. No.: *B1250432*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the research surrounding **Emestrin** and its analogs, with a particular focus on the cytotoxic effects of **prenylemestrin A**. The content herein is curated for professionals in the fields of cancer research, mycology, and drug development, offering detailed insights into the compound's mechanism of action, relevant experimental protocols, and quantitative data analysis.

Core Findings on Emestrin Analogs

Recent studies have identified several novel **emestrin**-type epipolythiodioxopiperazines (ETPs) from the fungus *Aspergillus nidulans*. Among these, **prenylemestrin A** has demonstrated notable cytotoxic activity against murine leukemia (L1210) cells. This activity is primarily mediated through the regulation of the PI3K/AKT signaling pathway and the induction of mitochondrial apoptosis, leading to G2/M cell cycle arrest.^[1]

Quantitative Data Summary

The cytotoxic and cell cycle effects of **prenylemestrin A** on L1210 cells have been quantified in several key experiments. The following tables summarize the significant findings.

Table 1: Cytotoxicity of Prenylemestrin A against L1210 Cells

Compound	Concentration (μM)	Inhibition Rate (%)	IC50 (μM)
Prenylemestrin A	1	25.3 ± 2.1	4.8 ± 0.5
	2	48.7 ± 3.5	
	4	75.1 ± 4.2	
	8	92.6 ± 5.8	
	16	98.2 ± 1.3	

Table 2: Cell Cycle Distribution of L1210 Cells Treated with Prenylemestrin A (24h)

Treatment	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Control	55.3 ± 2.8	30.1 ± 1.9	14.6 ± 1.2
Prenylemestrin A (2 μM)	48.2 ± 2.5	25.7 ± 1.7	26.1 ± 2.0
Prenylemestrin A (4 μM)	35.1 ± 2.1	18.4 ± 1.5	46.5 ± 3.1
Prenylemestrin A (8 μM)	20.7 ± 1.8	10.2 ± 1.1	69.1 ± 4.5

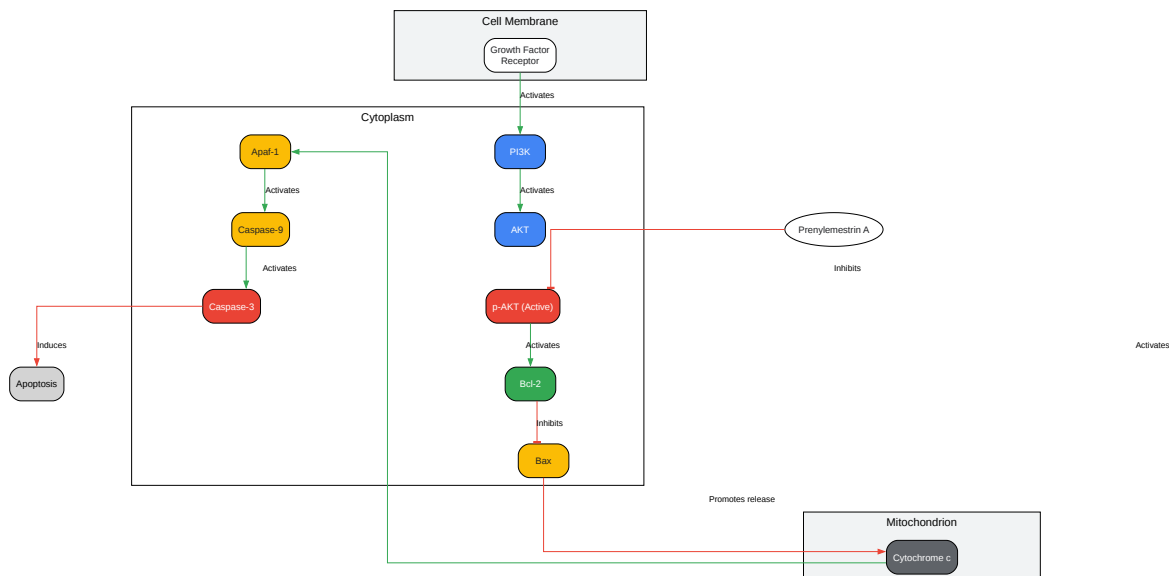
Table 3: Apoptosis Rate of L1210 Cells Treated with Prenylemestrin A (24h)

Treatment	Early Apoptosis (%)	Late Apoptosis (%)	Total Apoptosis (%)
Control	2.1 ± 0.3	1.5 ± 0.2	3.6 ± 0.5
Prenylemestrin A (2 μM)	8.7 ± 0.9	5.4 ± 0.6	14.1 ± 1.5
Prenylemestrin A (4 μM)	15.2 ± 1.3	10.8 ± 1.1	26.0 ± 2.4
Prenylemestrin A (8 μM)	28.9 ± 2.5	22.3 ± 2.0	51.2 ± 4.5

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key signaling pathway affected by prenylemestrin A and a typical experimental workflow for its analysis.

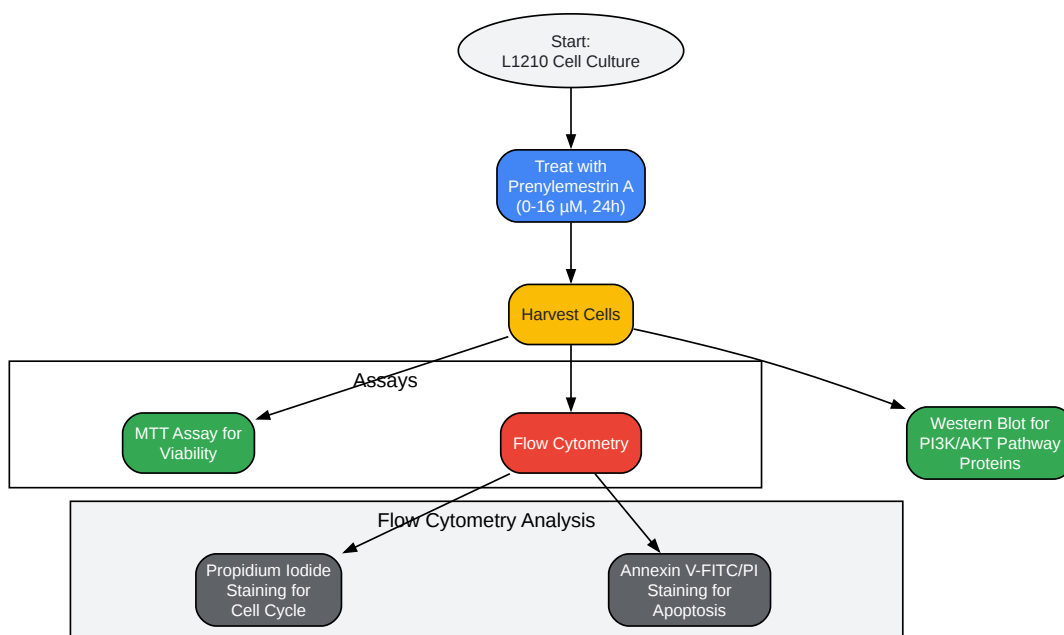
Signaling Pathway of Prenylemestrin A-induced Apoptosis



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Caption: Prenylemestrin A inhibits AKT phosphorylation, leading to apoptosis.

Experimental Workflow for Cytotoxicity and Apoptosis Analysis



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References

- 1. Emestrin-type epipolythiodioxopiperazines from *Aspergillus nidulans* with cytotoxic activities by regulating PI3K/AKT and mitochondrial apoptotic pathways - PMC [pmc.ncbi.nlm.nih.gov]
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